

what is 19:0 Lyso PG-d5 and its chemical structure

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Compound of Interest

Compound Name: **19:0 Lyso PG-d5**

Cat. No.: **B15599821**

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An In-depth Technical Guide to 19:0 Lyso PG-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **19:0 Lyso PG-d5**, a deuterated lysophosphatidylglycerol crucial for accurate and precise quantification in lipidomics research. Its stable isotope-labeled nature makes it an ideal internal standard for mass spectrometry-based analyses.

Core Concepts: Understanding 19:0 Lyso PG-d5

1-nonadecanoyl-2-hydroxy-sn-glycero-3-phospho-(1'-rac-glycerol)-d5, commonly abbreviated as **19:0 Lyso PG-d5**, is a synthetic, deuterated lysophospholipid. The "19:0" designation indicates that the acyl chain attached to the glycerol backbone is nonadecanoic acid, a saturated fatty acid with 19 carbon atoms. "Lyso" signifies that one of the two fatty acyl chains typically present in a phospholipid has been removed, in this case, from the sn-2 position. The "-d5" denotes that five hydrogen atoms on the glycerol head group have been replaced with deuterium, a stable isotope of hydrogen. This mass shift allows for its clear differentiation from endogenous, non-deuterated lipids in a mass spectrometer.

As a lysophosphatidylglycerol (LPG), it belongs to a class of signaling molecules involved in various cellular processes. However, the primary application of this deuterated form is not for its biological activity but as an internal standard in analytical chemistry, particularly in the field of lipidomics. The use of a proper internal standard is critical for correcting for variations in

sample extraction, processing, and instrument response, thereby ensuring the accuracy and reliability of quantitative lipid analysis.

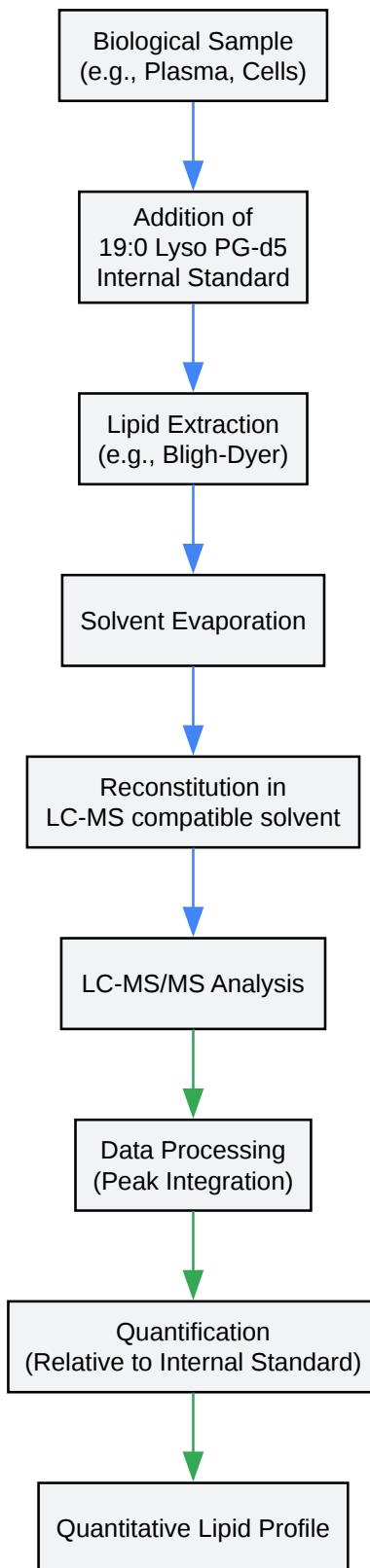
Chemical and Physical Properties

A summary of the key quantitative data for **19:0 Lyso PG-d5** is presented in the table below for easy reference and comparison.

Property	Value
Full Chemical Name	1-nonadecanoyl-2-hydroxy-sn-glycero-3-phospho-(1'-rac-glycerol)-d5
Synonym(s)	19:0 LPG-d5
CAS Number	2342575-14-6
Molecular Formula	C ₂₅ H ₄₅ D ₅ O ₉ P
Molecular Weight	553.65 g/mol
Purity	>99%
Storage Temperature	-20°C

Chemical Structure

The chemical structure of **19:0 Lyso PG-d5** is characterized by a glycerol backbone with a nonadecanoyl group at the sn-1 position, a hydroxyl group at the sn-2 position, and a phosphoglycerol head group at the sn-3 position, where the glycerol moiety of the head group is deuterated.

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